

Essential Safety and Disposal Guidance for SOP1812 (QN-302)

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Compound of Interest

Compound Name: SOP1812

Cat. No.: B10854887

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For Immediate Reference by Laboratory Professionals

This document provides crucial safety, operational, and disposal procedures for **SOP1812**, also known as QN-302, a tetra-substituted naphthalene diimide derivative utilized in cancer research for its G-quadruplex binding and anti-tumor properties.^{[1][2][3][4]} Adherence to these guidelines is vital for ensuring personnel safety and regulatory compliance within a laboratory setting.

Quantitative Data Summary

For safe handling and disposal, a clear understanding of the physicochemical properties of **SOP1812** is essential.

Property	Value
Synonyms	QN-302
Chemical Nature	Tetra-substituted naphthalene diimide (ND) derivative
CAS Number	2546091-70-5
Molecular Formula	C45H57N7O6
Molecular Weight	791.98 g/mol
Appearance	Solid, brown to reddish brown
Solubility	Soluble in DMSO (10 mg/mL)
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C

Core Disposal Protocol

As a potent research chemical with anti-proliferative activity, **SOP1812** and any materials contaminated with it must be treated as hazardous chemical waste. Disposal should be conducted through a licensed professional waste disposal service to ensure compliance with all federal, state, and local regulations. Laboratory personnel should not dispose of **SOP1812** via standard drains or as regular solid waste.

Experimental Disposal Workflow

The following step-by-step workflow outlines the mandatory procedure for the safe disposal of **SOP1812** waste.

Figure 1: SOP1812 Waste Disposal Workflow

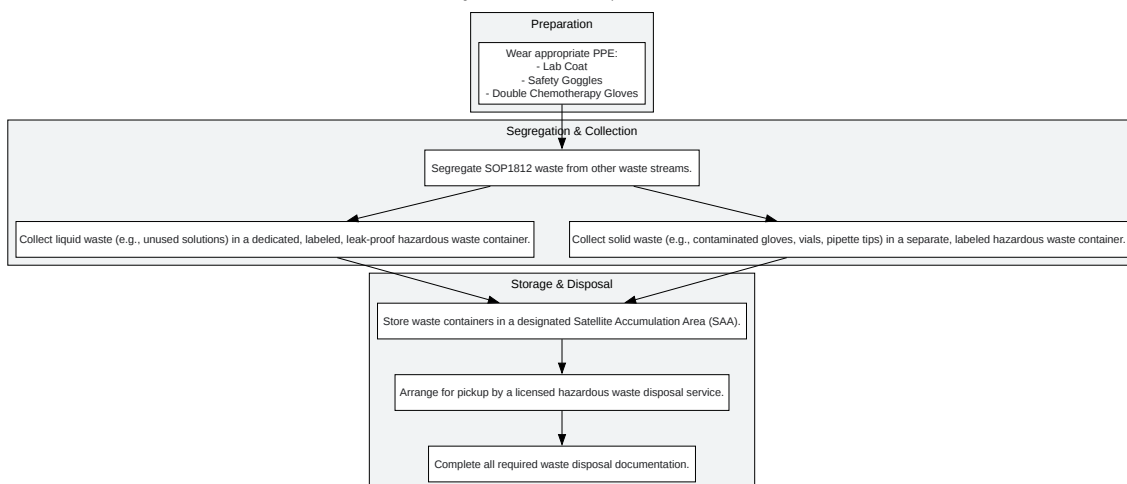
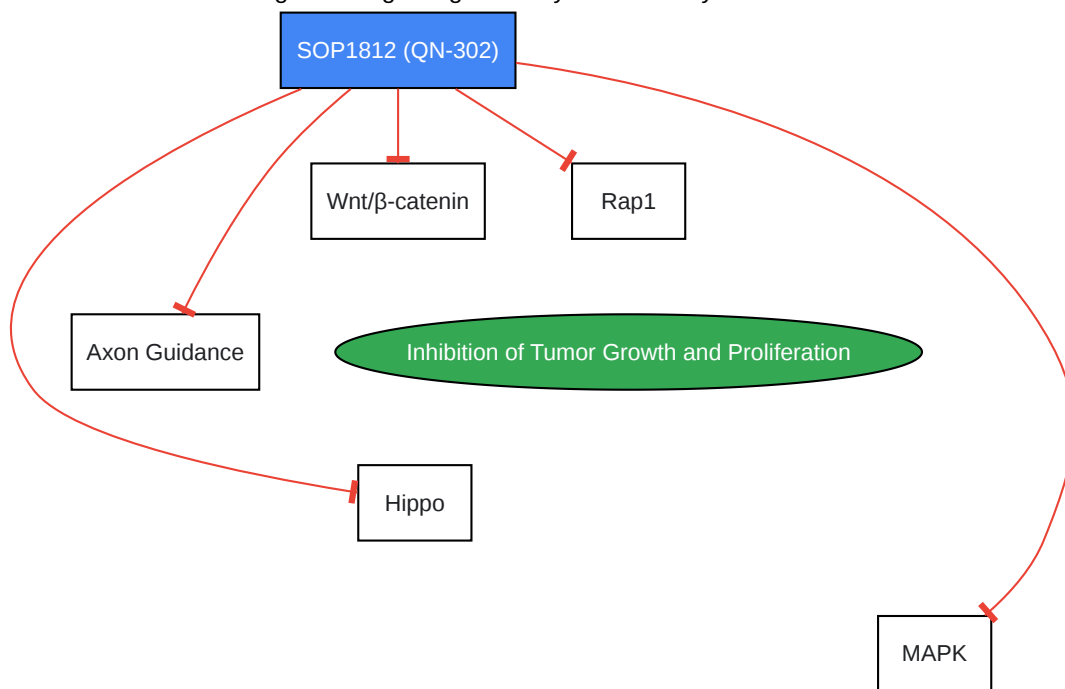


Figure 2: Signaling Pathways Inhibited by SOP1812



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